

An In-depth Technical Guide to DL-Phenylmercapturic Acid-d5

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Compound of Interest

Compound Name: DL-Phenylmercapturic acid-d5

Cat. No.: B12411047

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, and analytical applications of **DL-Phenylmercapturic acid-d5**. The information is intended to support research and development activities where this stable isotope-labeled compound is utilized, particularly in the fields of toxicology, drug metabolism, and clinical chemistry.

Chemical Identity and Structure

DL-Phenylmercapturic acid-d5 is the deuterated form of DL-Phenylmercapturic acid (PMA), a key biomarker for assessing exposure to benzene.^{[1][2]} The five deuterium atoms are located on the phenyl ring, which provides a distinct mass shift for use as an internal standard in mass spectrometry-based analytical methods.^{[3][4]}

Chemical Structure:

The structure consists of an N-acetylcysteine moiety linked to a deuterated phenyl group via a thioether bond.

IUPAC Name: (2S)-2-acetamido-3-(2,3,4,5,6-pentadeuteriophenyl)sulfanylpropanoic acid^{[1][5]}

Physicochemical and Analytical Data

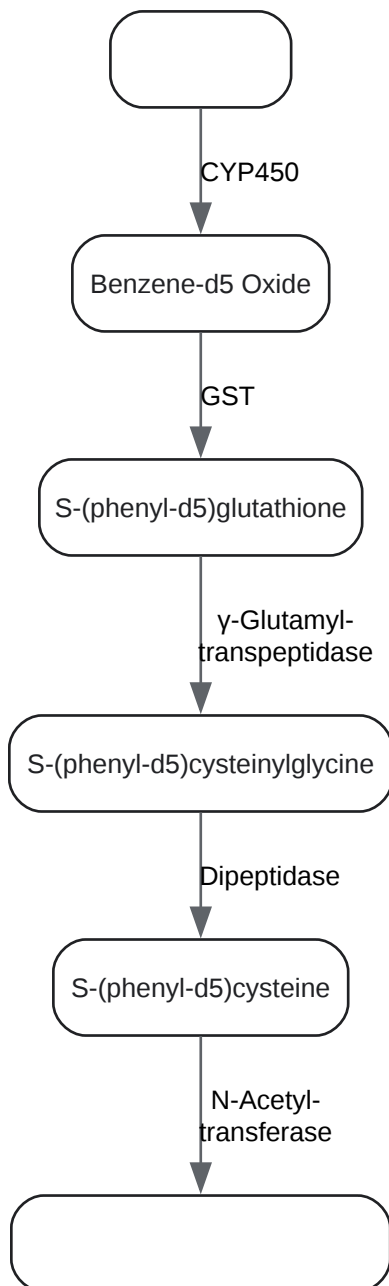
The following table summarizes the key quantitative data for **DL-Phenylmercapturic acid-d5**.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₈ D ₅ NO ₃ S	[5][6]
Molecular Weight	244.32 g/mol	[5][6]
CAS Number	1331906-27-4	[5][7]
Purity	>95%	[5]
Appearance	Not specified	
Solubility	Soluble in methanol	[3]
MS/MS Transition (Quantitation)	m/z 243 → 114.1	[3][4][8]
MS/MS Transition (Qualification)	m/z 243 → 34.5	[3][8]

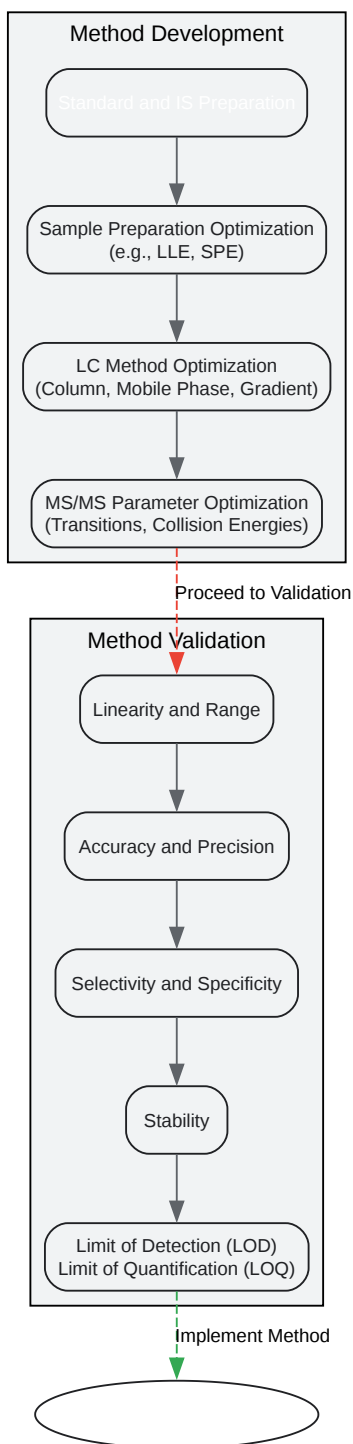
Metabolic Pathway of Benzene to Phenylmercapturic Acid

DL-Phenylmercapturic acid-d5 is the labeled analogue of a terminal metabolite of benzene. The metabolic pathway involves the initial oxidation of benzene to benzene oxide, followed by conjugation with glutathione and subsequent enzymatic degradation to the final mercapturic acid product. The diagram below illustrates this pathway.

Metabolic Pathway of Benzene to Phenylmercapturic Acid



Analytical Method Development Workflow

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